

JND4135 solubility in DMSO for in vitro use

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Compound of Interest

Compound Name: JND4135

Cat. No.: B15618416

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JND4135 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **JND4135** in DMSO for in vitro applications. Below you will find troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **JND4135** for in vitro use?

For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **JND4135**.^{[1][2]} DMSO is a powerful aprotic solvent capable of dissolving a wide range of compounds and is miscible with most cell culture media, which facilitates dilution to final working concentrations.^{[2][3]}

Q2: What is the solubility of **JND4135** in DMSO?

JND4135 has a solubility of 12 mg/mL in DMSO, which is equivalent to 21.41 mM.^[4] It is important to note that the use of sonication is recommended to achieve complete dissolution.^[4]

Q3: My **JND4135** powder appears as a small amount or a thin film in the vial. Is this normal?

Yes, this is normal, especially for small quantities of lyophilized compounds. The vial may appear to have very little or no powder. To use the compound, add the appropriate volume of

DMSO to the vial and vortex or sonicate to ensure the entire compound is dissolved.[1]

Q4: I observed precipitation when I diluted my **JND4135** DMSO stock solution into my aqueous cell culture medium. What should I do?

Precipitation upon dilution of a DMSO stock solution into an aqueous medium is a common issue with hydrophobic compounds.[1][2] Please refer to the troubleshooting guide below for detailed steps to address this.

Troubleshooting Guide

Issue: Precipitate formation after diluting **JND4135** DMSO stock in aqueous media.

This is a frequent challenge when working with hydrophobic compounds. Here are several steps to troubleshoot this issue:

- **Vortexing and Sonication:** Immediately after diluting the DMSO stock, vortex the solution vigorously. If precipitation persists, sonication can help to redissolve the compound.[1]
- **Warming the Solution:** Gently warming the solution to 37°C for a brief period, in combination with vortexing or sonication, can often be sufficient to dissolve the precipitate.[1]
- **Lower Final DMSO Concentration:** Ensure the final concentration of DMSO in your assay is as low as possible, ideally 0.5% or less, to minimize both solubility issues and potential solvent-induced cellular toxicity.[2][3]
- **Use Pre-warmed Media:** Adding the DMSO stock to a pre-warmed (37°C) aqueous medium can improve the solubility of the compound.[2]
- **Increase Final Dilution Volume:** A larger final volume for your working solution can help keep the compound in solution.[2]

Quantitative Solubility Data

Compound	Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
JND4135	DMSO	12	21.41	Requires sonication for complete dissolution. ^[4]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of JND4135 in DMSO

Materials:

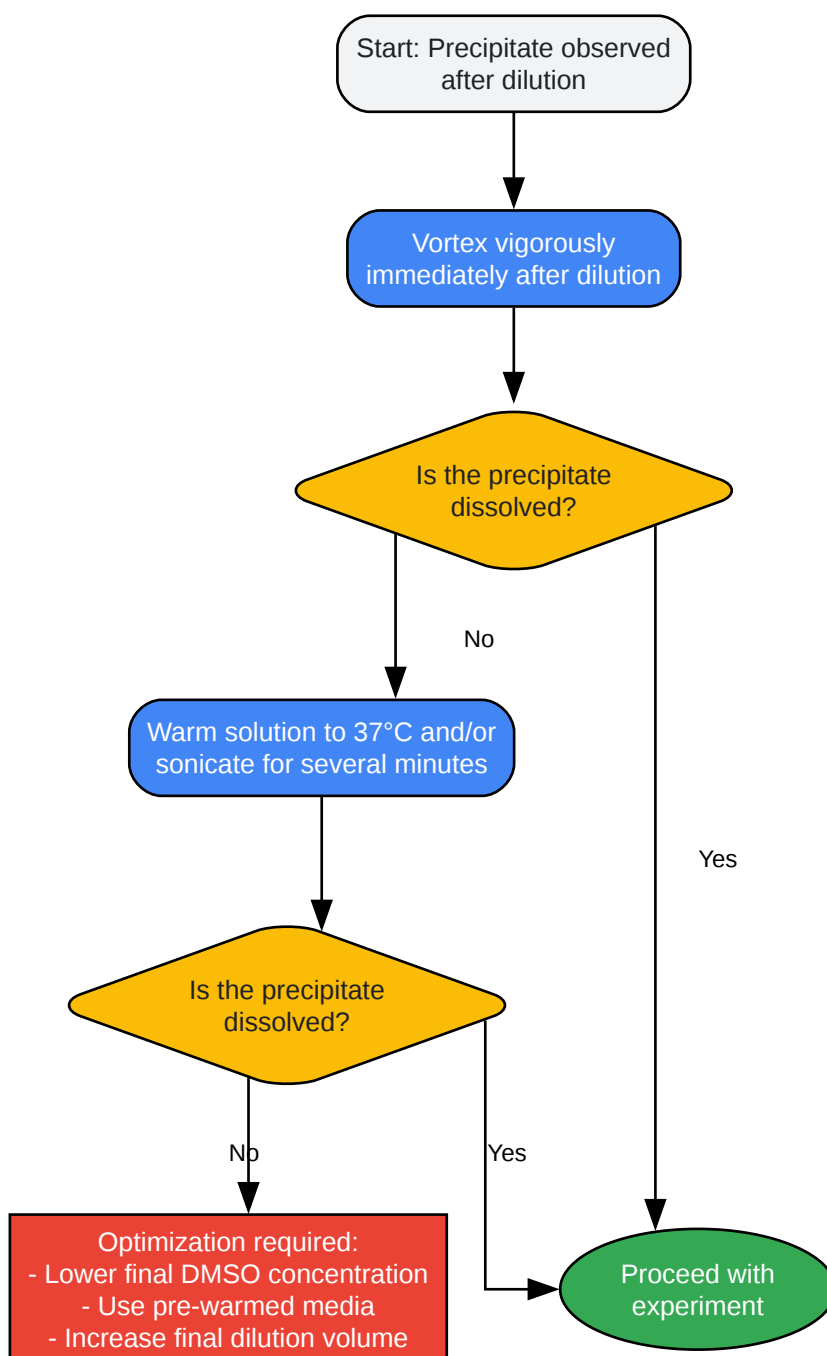
- **JND4135** powder
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required amount of **JND4135** and DMSO. The molecular weight of **JND4135** is 560.48 g/mol . To prepare a 10 mM stock solution, you will need 5.605 mg of **JND4135** per 1 mL of DMSO.
- Weigh the **JND4135** powder accurately and transfer it to a sterile vial.
- Add the calculated volume of DMSO to the vial containing the **JND4135** powder.
- Vortex the solution vigorously for several minutes until the powder is completely dissolved.

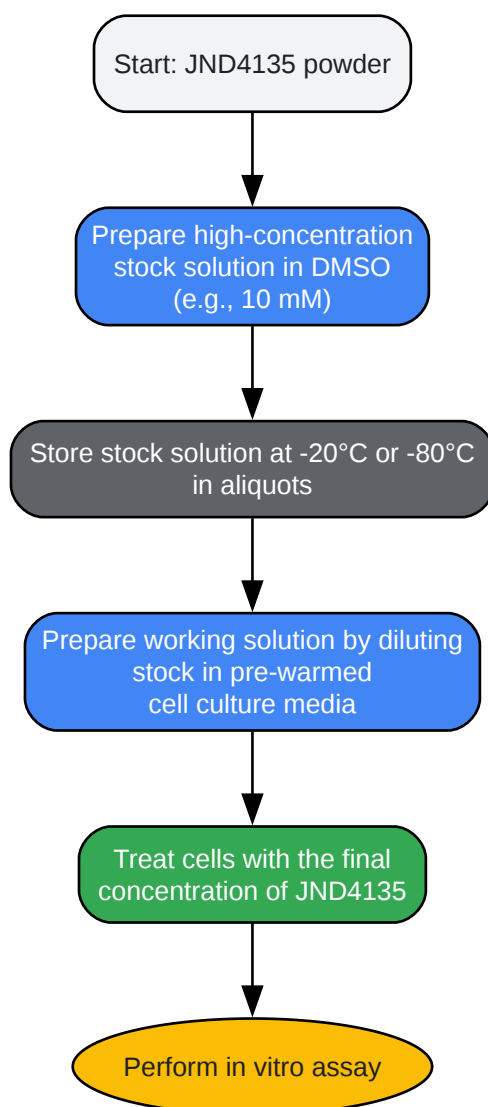
- Sonicate the solution for 5-10 minutes if any particulate matter is still visible to ensure complete dissolution.[1][4]
- Store the stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.[1] For short-term storage (up to one month), -20°C is acceptable; for longer-term storage (up to six months), -80°C is recommended.[5]

Visualizations



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Caption: Troubleshooting workflow for **JND4135** precipitation.



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Caption: General experimental workflow for using **JND4135**.

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